

2-Iodo-4-methyl-6-nitrophenol molecular weight

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Compound of Interest

Compound Name: 2-Iodo-4-methyl-6-nitrophenol

Cat. No.: B1268069

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An In-depth Technical Guide on the Molecular Weight of **2-Iodo-4-methyl-6-nitrophenol**

For Researchers, Scientists, and Drug Development Professionals

This document provides a detailed analysis of the molecular weight of the chemical compound **2-Iodo-4-methyl-6-nitrophenol**. The information is presented to be a resource for professionals engaged in research, scientific analysis, and drug development.

Compound Identification

The compound in question is **2-Iodo-4-methyl-6-nitrophenol**. It is identified by its chemical structure and nomenclature.

- Chemical Name: **2-Iodo-4-methyl-6-nitrophenol**
- CAS Number: 69492-91-7
- Molecular Formula: $C_7H_6INO_3$

Molecular Weight Determination

The molecular weight of a compound is a fundamental physical property, essential for stoichiometric calculations in experimental protocols. It is determined by the sum of the atomic weights of its constituent atoms.

Elemental Composition

The molecular formula $C_7H_6INO_3$ indicates the presence of the following elements in one molecule of the compound:

- Carbon (C)
- Hydrogen (H)
- Iodine (I)
- Nitrogen (N)
- Oxygen (O)

Calculation and Data Presentation

The molecular weight is calculated by summing the atomic weights of all atoms present in the molecule. The precise molecular weight for **2-Iodo-4-methyl-6-nitrophenol** is 279.0319 g/mol . A nominal mass of 279 Da is also cited.^[1]

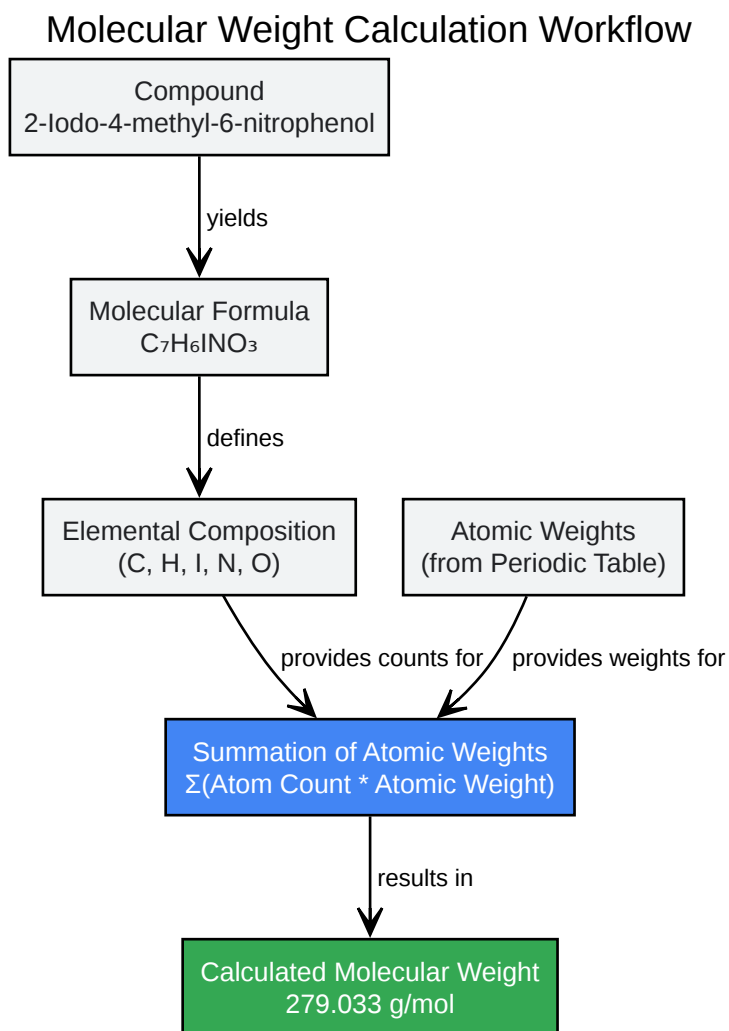
The table below summarizes the quantitative data used for this determination.

Element	Symbol	Atomic Count	Standard Atomic Weight (g/mol)	Total Weight (g/mol)
Carbon	C	7	12.011	84.077
Hydrogen	H	6	1.008	6.048
Iodine	I	1	126.904	126.904
Nitrogen	N	1	14.007	14.007
Oxygen	O	3	15.999	47.997
Total	$C_7H_6INO_3$	18	279.033	

Note: The calculated total may differ slightly from the cited high-resolution mass spectrometry value due to the use of standard atomic weights versus isotopic masses.

Logical Relationship of Calculation

The following diagram illustrates the logical workflow for determining the molecular weight from the compound's formula.



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References

- 1. 2-iodo-4-methyl-6-nitrophenol - C₇H₆INO₃ | CSSB00000049950 [chem-space.com]
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